

Application Notes and Protocols: Preparation of BMS-767778 Stock Solution

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Compound of Interest

Compound Name: BMS-767778

Cat. No.: B1667241

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Abstract

This document provides a detailed protocol for the preparation of a stock solution of **BMS-767778**, a potent and selective dipeptidyl peptidase-4 (DPP-4) inhibitor. The protocol includes information on the physicochemical properties of **BMS-767778**, recommended solvents, and step-by-step instructions for dissolving the compound to achieve a desired concentration. Additionally, safety precautions, storage recommendations, and a summary of the relevant signaling pathway are provided to ensure accurate and safe handling of this compound in a research setting.

Introduction

BMS-767778 is a selective inhibitor of dipeptidyl peptidase-4 (DPP-4), an enzyme that plays a crucial role in glucose homeostasis. By inhibiting DPP-4, **BMS-767778** prevents the degradation of incretin hormones, such as glucagon-like peptide-1 (GLP-1) and glucose-dependent insulintropic polypeptide (GIP). This leads to increased insulin secretion and suppressed glucagon release in a glucose-dependent manner, making it a subject of interest in diabetes research and drug development. Accurate preparation of a stock solution is the first critical step for any in vitro or in vivo studies involving this compound.

Physicochemical Properties and Data Presentation

A summary of the key quantitative data for **BMS-767778** is presented in the table below for easy reference.

Property	Value
Molecular Weight	407.3 g/mol [1]
Chemical Formula	C ₁₉ H ₂₀ Cl ₂ N ₄ O ₂
Primary Target	Dipeptidyl Peptidase-4 (DPP-4)
Inhibitory Potency (K _i)	0.9 nM
Recommended Solvent	Dimethyl Sulfoxide (DMSO)
Storage of Solid	Store at -20°C for long-term stability.
Storage of Stock Solution	Store at -20°C or -80°C in aliquots. Avoid repeated freeze-thaw cycles.

Experimental Protocol: Preparation of a 10 mM BMS-767778 Stock Solution in DMSO

This protocol details the steps to prepare a 10 mM stock solution of **BMS-767778** in Dimethyl Sulfoxide (DMSO).

Materials:

- **BMS-767778** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

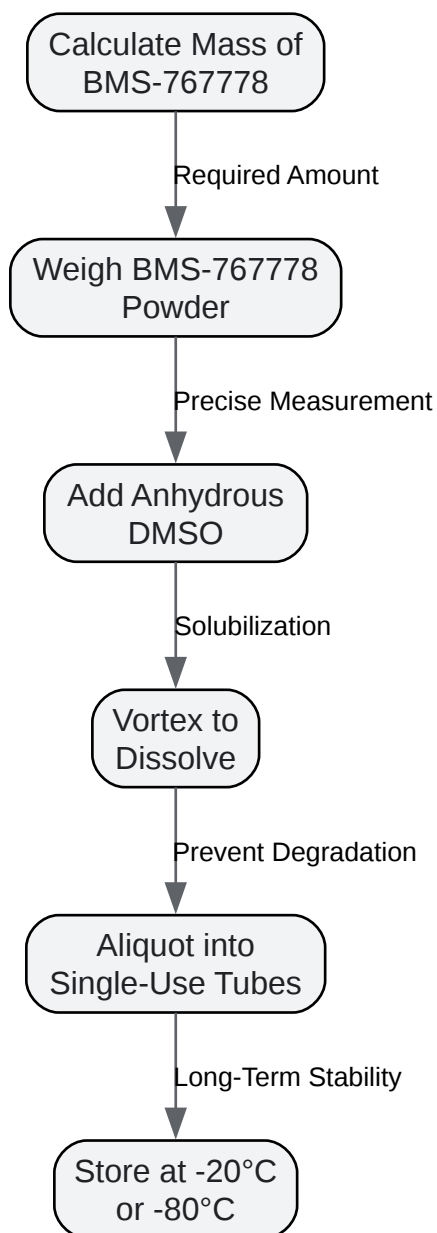
- Determine the required mass of **BMS-767778**:
 - The molecular weight of **BMS-767778** is 407.3 g/mol .
 - To prepare a 10 mM (0.010 mol/L) stock solution, the required mass can be calculated using the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - For example, to prepare 1 mL (0.001 L) of a 10 mM stock solution: $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 407.3 \text{ g/mol} \times 1000 \text{ mg/g} = 4.073 \text{ mg}$
- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out the calculated mass of **BMS-767778** powder into the tared tube.
- Dissolving the Compound:
 - Add the appropriate volume of anhydrous DMSO to the tube containing the **BMS-767778** powder. For the example above, add 1 mL of DMSO.
 - Cap the tube securely.
 - Vortex the solution vigorously until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary, though it is often not required with DMSO. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - Once the **BMS-767778** is fully dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials. This will minimize the number of freeze-thaw cycles, which can degrade the compound over time.

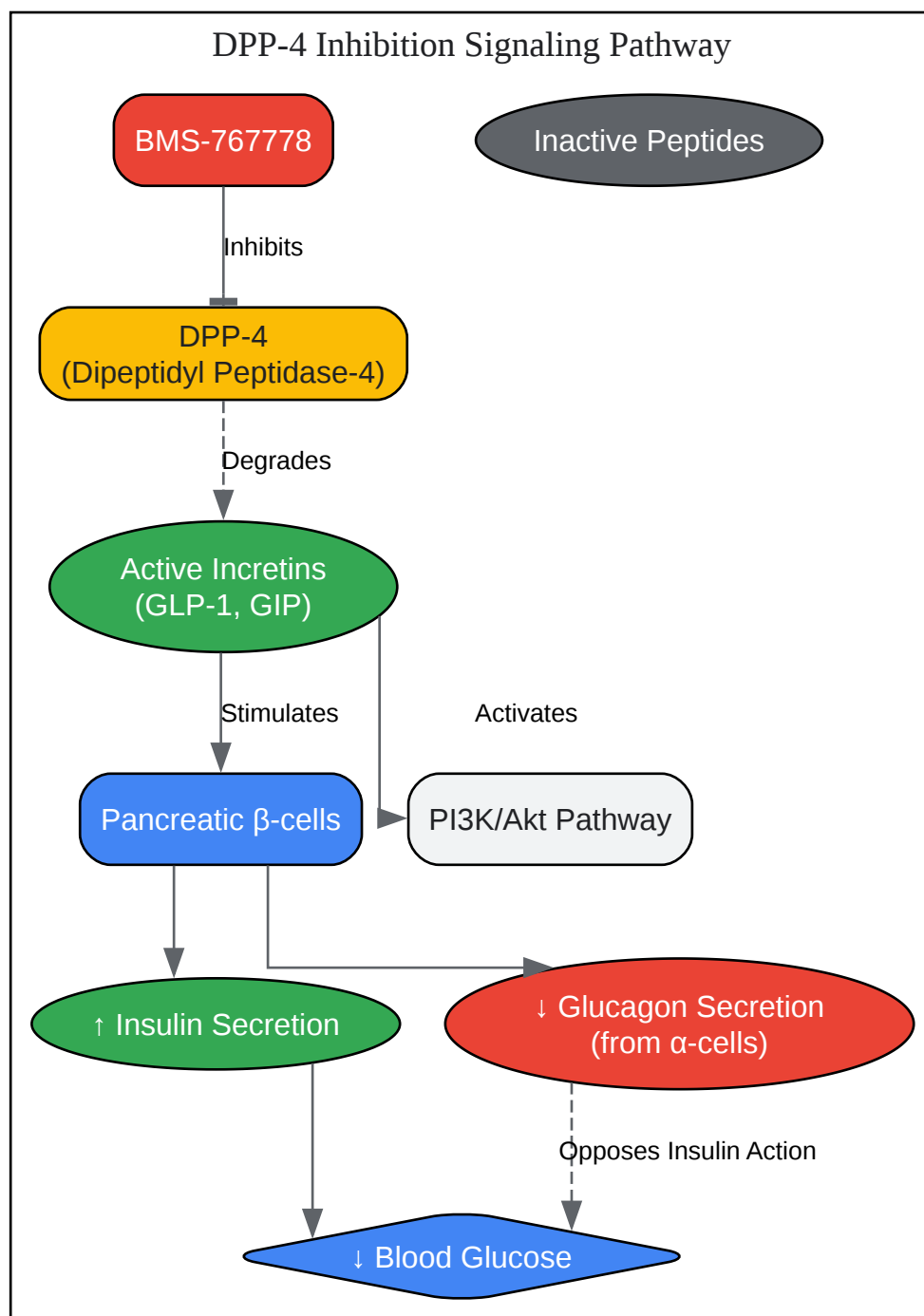
- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -20°C or -80°C for long-term storage.

Mandatory Visualizations

The following diagrams illustrate the experimental workflow for preparing the **BMS-767778** stock solution and the signaling pathway affected by its mechanism of action.

Experimental Workflow: Stock Solution Preparation





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References

- 1. Bms-767778 | C₁₉H₂₀Cl₂N₄O₂ | CID 15950755 - PubChem [pubchem.ncbi.nlm.nih.gov]
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